

# Interstellar Carbon Monosulfide: A Technical Guide to its Detection and Significance

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## Compound of Interest

Compound Name: Carbon monosulfide

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## Introduction

**Carbon monosulfide** (CS) is a diatomic molecule analogous to carbon monoxide and is a key tracer of dense molecular gas in the interstellar medium (ISM).[1] Its rotational transitions are readily observable at millimeter wavelengths, providing valuable insights into the physical conditions, chemistry, and kinematics of star-forming regions, molecular clouds, and protoplanetary disks. This technical guide provides a comprehensive overview of the interstellar detection of CS, including its spectroscopic properties, observational methodologies, and astrochemical significance.

## Quantitative Data on Interstellar Carbon Monosulfide

The following tables summarize key quantitative data related to the interstellar detection of **carbon monosulfide** and its isotopologues.

### Table 1: Rotational Transitions of CS and its Isotopologues

This table presents a list of selected rotational transition frequencies for the most commonly observed isotopologues of **carbon monosulfide**. These frequencies are crucial for the identification of CS in astronomical spectra.

Isotopologue	Transition (J' - J'')	Frequency (GHz)	Reference
$^{12}\text{C}^{32}\text{S}$	1 - 0	48.9909549	[2]
$^{12}\text{C}^{32}\text{S}$	2 - 1	97.9809533	[2]
$^{12}\text{C}^{32}\text{S}$	3 - 2	146.9690287	[2]
$^{12}\text{C}^{32}\text{S}$	5 - 4	244.9355565	[2]
$^{12}\text{C}^{32}\text{S}$	7 - 6	342.8828503	[2]
$^{12}\text{C}^{33}\text{S}$	1 - 0	48.206945	
$^{12}\text{C}^{33}\text{S}$	2 - 1	96.412982	
$^{12}\text{C}^{34}\text{S}$	1 - 0	48.206945	
$^{12}\text{C}^{34}\text{S}$	2 - 1	96.412982	
$^{12}\text{C}^{34}\text{S}$	3 - 2	144.617101	
$^{13}\text{C}^{32}\text{S}$	1 - 0	46.247581	
$^{13}\text{C}^{32}\text{S}$	2 - 1	92.494308	

## Table 2: Observed Column Densities and Abundances of CS in Various Interstellar Environments

This table provides a compilation of observed column densities and fractional abundances of CS in a variety of well-studied interstellar sources. These values are derived from observations of different CS transitions and are indicative of the physical and chemical conditions in these regions.

Source	Source Type	Column Density (N(CS)) (cm <sup>-2</sup> )	Fractional Abundance (X(CS))	Reference(s)
TMC-1	Dark Cloud	$1.0 \times 10^{13} - 1.0 \times 10^{14}$	$10^{-9} - 10^{-8}$	[3][4][5][6]
Orion-KL	Hot Molecular Core	$\sim 1.4 \times 10^{15}$	$10^{-9} - 10^{-8}$	[7][8]
Sgr B2(M)	Giant Molecular Cloud	$1.0 \times 10^{15} - 1.0 \times 10^{16}$	$10^{-9} - 10^{-8}$	[9]
Sgr B2(N)	Hot Molecular Core	$1.0 \times 10^{15} - 1.0 \times 10^{16}$	$>10^{-9}$	[9]

## Experimental Protocols for Interstellar CS Detection

The detection of interstellar CS relies on millimeter and submillimeter astronomy. The general protocol involves observing the target source with a radio telescope equipped with a sensitive spectrometer tuned to the specific frequency of a CS rotational transition.

### General Observational Procedure

- **Target Selection:** Identify an astronomical source of interest, such as a molecular cloud, star-forming region, or protoplanetary disk.
- **Frequency Setup:** Tune the receiver to the rest frequency of the desired CS transition (see Table 1). The observed frequency will be Doppler shifted due to the relative motion of the source.
- **Observing Mode:** Common observing modes include position switching, where the telescope alternates between the source and a nearby emission-free region, and frequency switching, where the receiver frequency is rapidly shifted.
- **Calibration:** Observe a calibration source with a known flux density to calibrate the instrumental response and convert the observed antenna temperatures to a standard flux density scale (e.g., Janskys).

- Data Acquisition: Integrate on the source for a sufficient amount of time to achieve the desired signal-to-noise ratio.

## Telescope-Specific Parameters

### IRAM 30m Telescope:

The IRAM 30m telescope is a premier single-dish millimeter-wave observatory.

- Receivers: The EMIR (Eight Mixer Receiver) allows for simultaneous observations in four frequency bands (3mm, 2mm, 1.3mm, and 0.9mm).
- Backends: The FTS (Fast Fourier Transform Spectrometer) and WILMA (Wideband Line Multiple Autocorrelator) provide high spectral resolution.[\[10\]](#)
- Observational Parameters Example (CS J=2-1):
  - Frequency: ~97.981 GHz
  - Beam Size: ~25 arcseconds
  - Spectral Resolution: Typically < 1 km/s[\[11\]](#)[\[12\]](#)

### Atacama Large Millimeter/submillimeter Array (ALMA):

ALMA is an interferometer consisting of 66 antennas, providing high angular resolution and sensitivity.

- Receivers: ALMA has receivers covering a wide range of frequencies, including those of CS transitions.
- Correlator: The ALMA correlator provides flexible spectral resolution capabilities.
- Observational Parameters Example (CS J=2-1):
  - Frequency: ~97.981 GHz
  - Angular Resolution: Can range from arcseconds down to milliarcseconds depending on the array configuration.[\[13\]](#)[\[14\]](#)

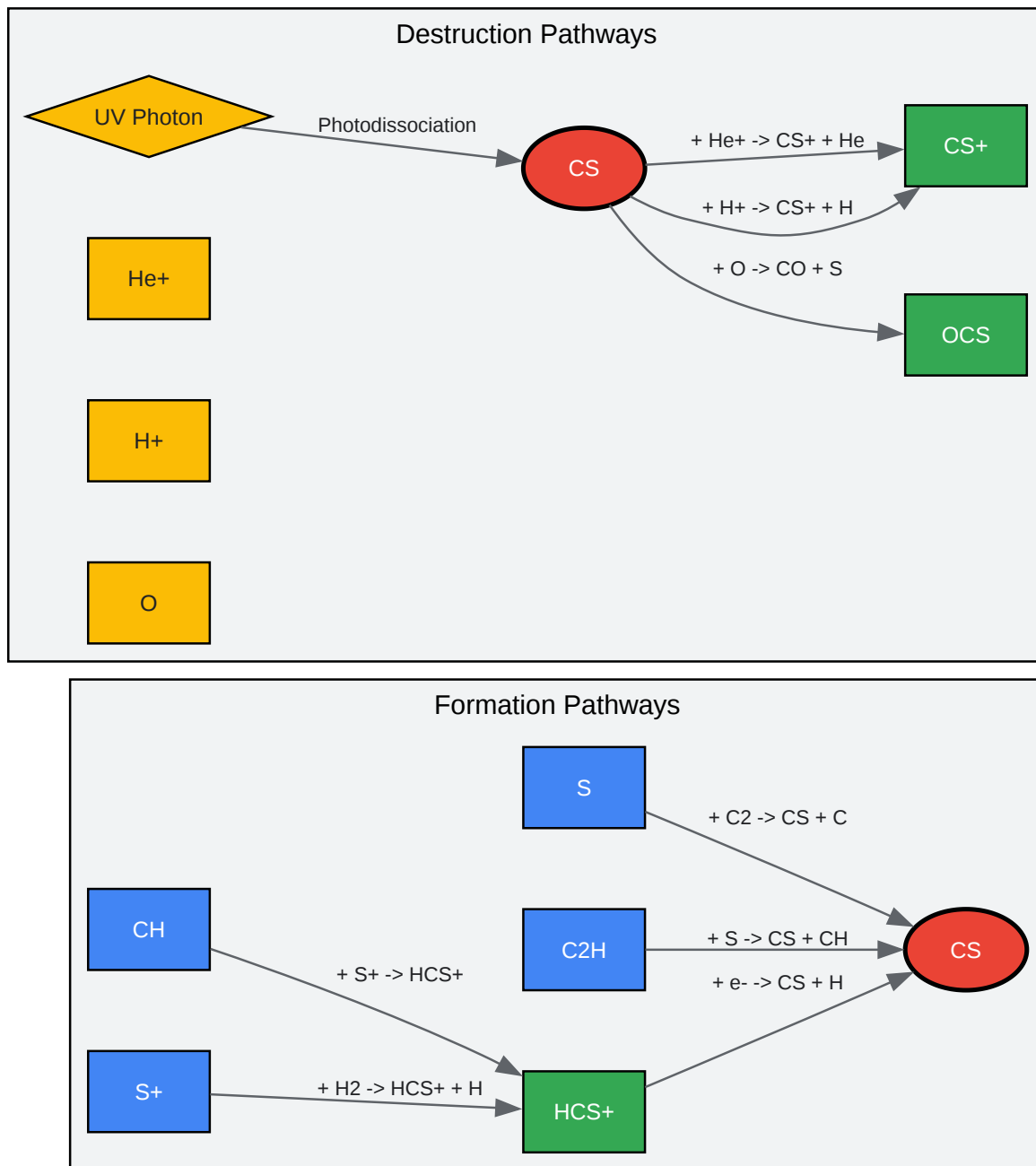
- Sensitivity: Can reach sub-mK levels, allowing for the detection of very weak lines.[13][14]

## Data Reduction and Analysis

- Calibration: Apply the calibration data to the raw observational data.
- Baseline Subtraction: Remove any instrumental or atmospheric baseline from the spectra.
- Line Fitting: Fit a model profile (e.g., a Gaussian) to the detected spectral line to determine its central frequency, intensity, and width.
- Column Density and Abundance Calculation: Use the integrated intensity of the line, along with assumptions about the excitation temperature and source geometry, to calculate the column density and fractional abundance of CS. This often involves radiative transfer modeling using codes like RADEX.[15]

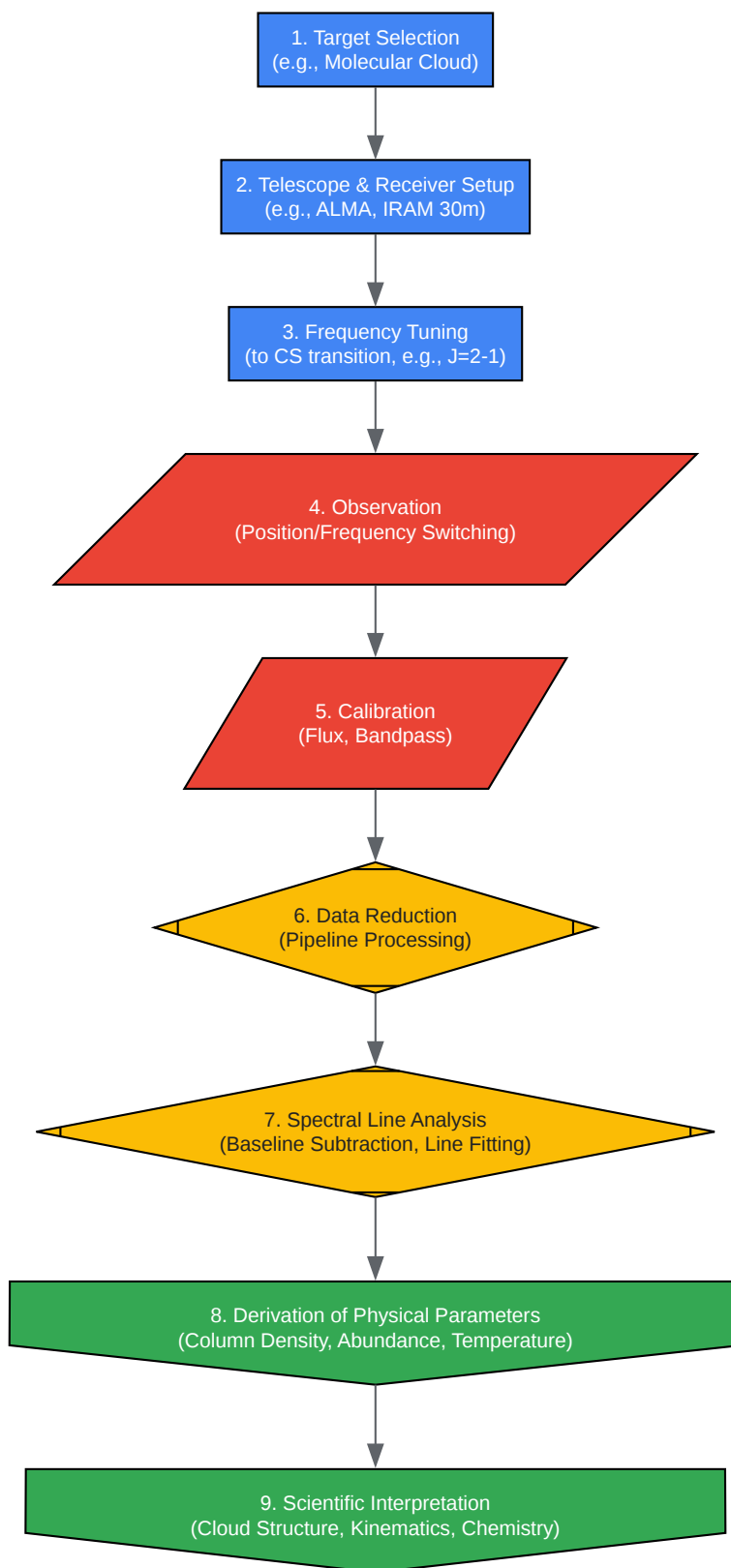
## Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key chemical pathways involving CS and a typical observational workflow.



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Caption: Chemical pathways for the formation and destruction of interstellar **Carbon Monosulfide (CS)**.



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Caption: A generalized workflow for the observational detection of interstellar **Carbon Monosulfide**.

## Conclusion

The interstellar detection of **carbon monosulfide** provides a powerful tool for probing the dense, cold regions of the interstellar medium where stars and planets form. By understanding its spectroscopic properties and employing the detailed observational and analytical techniques outlined in this guide, researchers can continue to unravel the complex interplay of physics and chemistry that governs the evolution of molecular clouds and the origins of stellar and planetary systems. The quantitative data and procedural workflows presented here serve as a valuable resource for professionals engaged in astrochemistry and related fields.

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